

Application Notes: Carbon Dioxide Capture from Flue Gas Using Aqueous MDEA Solutions

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Compound of Interest

Compound Name: *N-Methyldiethanolamine*

Cat. No.: B056640

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Introduction

Post-combustion carbon capture using chemical absorption is a leading technology for reducing greenhouse gas emissions from industrial flue gas streams.^{[1][2]} Aqueous solutions of alkanolamines are widely used as solvents in this process. While primary amines like monoethanolamine (MEA) are effective, they suffer from high energy requirements for regeneration and solvent degradation.^[1] **N-methyldiethanolamine** (MDEA), a tertiary amine, presents an advantageous alternative. MDEA offers a high theoretical CO₂ loading capacity of 1.0 mole of CO₂ per mole of amine, significantly greater than the 0.5 mol/mol capacity of primary amines like MEA.^{[3][4]} Furthermore, the reaction of MDEA with CO₂ has a lower heat of absorption, which reduces the energy required for solvent regeneration.^{[5][6]}

The primary drawback of MDEA is its slow reaction kinetics with CO₂.^[7] To overcome this, MDEA is often blended with small amounts of a primary or secondary amine, known as an activator (such as Piperazine (PZ), Diethanolamine (DEA), or Hexylamine (HA)), which significantly enhances the absorption rate while maintaining the benefits of a lower regeneration energy.^{[1][4][5][8]}

Mechanism of CO₂ Absorption in MDEA

Unlike primary and secondary amines that react directly with CO₂ to form carbamates, tertiary amines like MDEA do not have a hydrogen atom on the nitrogen to allow for direct carbamate formation.^[5] Instead, MDEA acts as a base, catalyzing the hydration of CO₂ to form bicarbonate and a protonated amine.^[3]

The primary reaction is: $\text{CO}_2 + \text{H}_2\text{O} + \text{R}_3\text{N} \rightleftharpoons \text{R}_3\text{NH}^+ + \text{HCO}_3^-$

This mechanism results in a lower heat of reaction, contributing to the reduced energy penalty during the solvent regeneration step.[\[6\]](#)

Quantitative Data

Table 1: CO₂ Absorption Performance of Aqueous MDEA Solutions

| Solvent System | Concentration (wt%) | Temperature (K) | CO ₂ Loading Capacity (mol CO ₂ /mol amine) | Reboiler Heat Duty (MJ/kg CO ₂) | Source |
|------------------|------------------------------|-----------------|-------------------------------------------------------------------|---------------------------------------------|---------------------|
| MDEA | 20% | 293 | 0.979 | - | [3] |
| MDEA (activated) | - | - | - | 3.11 - 3.78 | [6] |
| MDEA + PZ | 28.11% MDEA + 11.85% PZ | 333 - 363 | ~0.63 (rich loading) | - | [4] |
| MDEA + PZ | 20% Total (18% MDEA + 2% PZ) | - | - | 3.0 - 4.1 | [8] |
| MEA (benchmark) | 30% | - | ~0.5 | 4.23 - 4.59 | [4] |

Table 2: Kinetic Parameters for CO₂ Absorption in MDEA and Blended Systems

| Solvent System | Concentration (wt%) | Temperature (K) | Second-Order Rate Constant (k2) (m ³ /kmol·s) | Activation Energy (Ea) (kJ/mol) | Source |
|----------------|---------------------|-----------------|----------------------------------------------------------|---------------------------------|--------|
| MDEA | 10-50% | - | - | 44.30 | [9] |
| MDEA + HA | 37% MDEA + 3% HA | 298 | - | 22.25 | [9] |
| MDEA + DEA | 30% MDEA + 20% DEA | 293 - 313 | Varies with T and loading | - | [1] |
| MDEA + DEA | 3.0 M Total | 313 - 343 | Varies with T and ratio | - | [7] |

Experimental Protocols

Protocol 1: Determination of CO₂ Absorption Kinetics using a Stirred-Cell Reactor

This protocol describes the measurement of CO₂ absorption rates into an aqueous MDEA solution using a stirred cell with a known flat gas-liquid interfacial area.[10]

Materials:

- Stirred-cell reactor with a flat gas-liquid interface
- Thermostatic bath
- Gas supply (CO₂ and N₂) with mass flow controllers
- Pressure transducer
- Data acquisition system
- Aqueous MDEA solution of desired concentration

- Stirrer mechanism

Procedure:

- Preparation: Assemble the stirred-cell reactor and connect it to the gas lines, pressure transducer, and thermostatic bath.
- Solvent Loading: Add a precise volume of the aqueous MDEA solution to the reactor.
- Temperature Control: Set the thermostatic bath to the desired experimental temperature (e.g., 298 K, 313 K) and allow the solvent to reach thermal equilibrium.[\[1\]](#)
- Purging: Purge the gas phase of the reactor with N₂ to remove any residual CO₂.
- Initiation of Absorption: Introduce CO₂ into the reactor at a known partial pressure. Start the stirrer at a constant speed to ensure a well-mixed liquid phase and a defined interfacial area.
- Data Acquisition: Record the change in pressure within the reactor over time using the pressure transducer and data acquisition system. The rate of pressure drop is directly related to the rate of CO₂ absorption.[\[10\]](#)
- Calculation: The CO₂ absorption rate (N_{CO_2}) can be calculated from the ideal gas law based on the change in the number of moles of CO₂ in the gas phase over time. The overall mass transfer coefficient (K_{ov}) can then be determined.
- Analysis: Repeat the experiment at different MDEA concentrations, temperatures, and CO₂ partial pressures to determine kinetic parameters like the reaction rate constant and activation energy.[\[5\]](#)[\[7\]](#)

Protocol 2: Determination of CO₂ Loading Capacity by Precipitation

This protocol determines the maximum CO₂ loading capacity of an MDEA solution by saturating the solvent and precipitating the absorbed CO₂.[\[11\]](#)

Materials:

- Gas bubbling flask or absorption column
- CO₂ gas supply
- Beakers and filtration apparatus
- Barium chloride (BaCl₂) solution
- Ammonium hydroxide (NH₄OH) solution
- Drying oven and analytical balance
- Saturated MDEA-CO₂ solution

Procedure:

- Solvent Saturation: Bubble pure CO₂ through a known volume and concentration of aqueous MDEA solution for an extended period (e.g., 4 hours) until the solution is saturated.[3]
- Sample Collection: Take a precise weight of the CO₂-rich MDEA solution for analysis.
- Precipitation:
 - Add an excess of BaCl₂ solution to the sample.
 - Add NH₄OH solution to ensure all absorbed CO₂ precipitates as barium carbonate (BaCO₃).
 - Stir the solution thoroughly to ensure complete precipitation.[11]
- Filtration and Drying: Filter the precipitate using a pre-weighed filter paper. Wash the precipitate with deionized water to remove any impurities. Dry the filter paper with the BaCO₃ precipitate in an oven until a constant weight is achieved.
- Calculation:
 - Determine the mass of the BaCO₃ precipitate.

- Calculate the moles of BaCO₃, which corresponds to the moles of CO₂ absorbed in the sample.
- Calculate the moles of MDEA in the original sample based on its weight and concentration.
- The loading capacity (α) is the ratio of moles of CO₂ to moles of amine (mol CO₂/mol amine).[11]

Protocol 3: Solvent Regeneration and Efficiency Measurement

This protocol outlines the process for regenerating a CO₂-rich MDEA solution and evaluating the regeneration efficiency.

Materials:

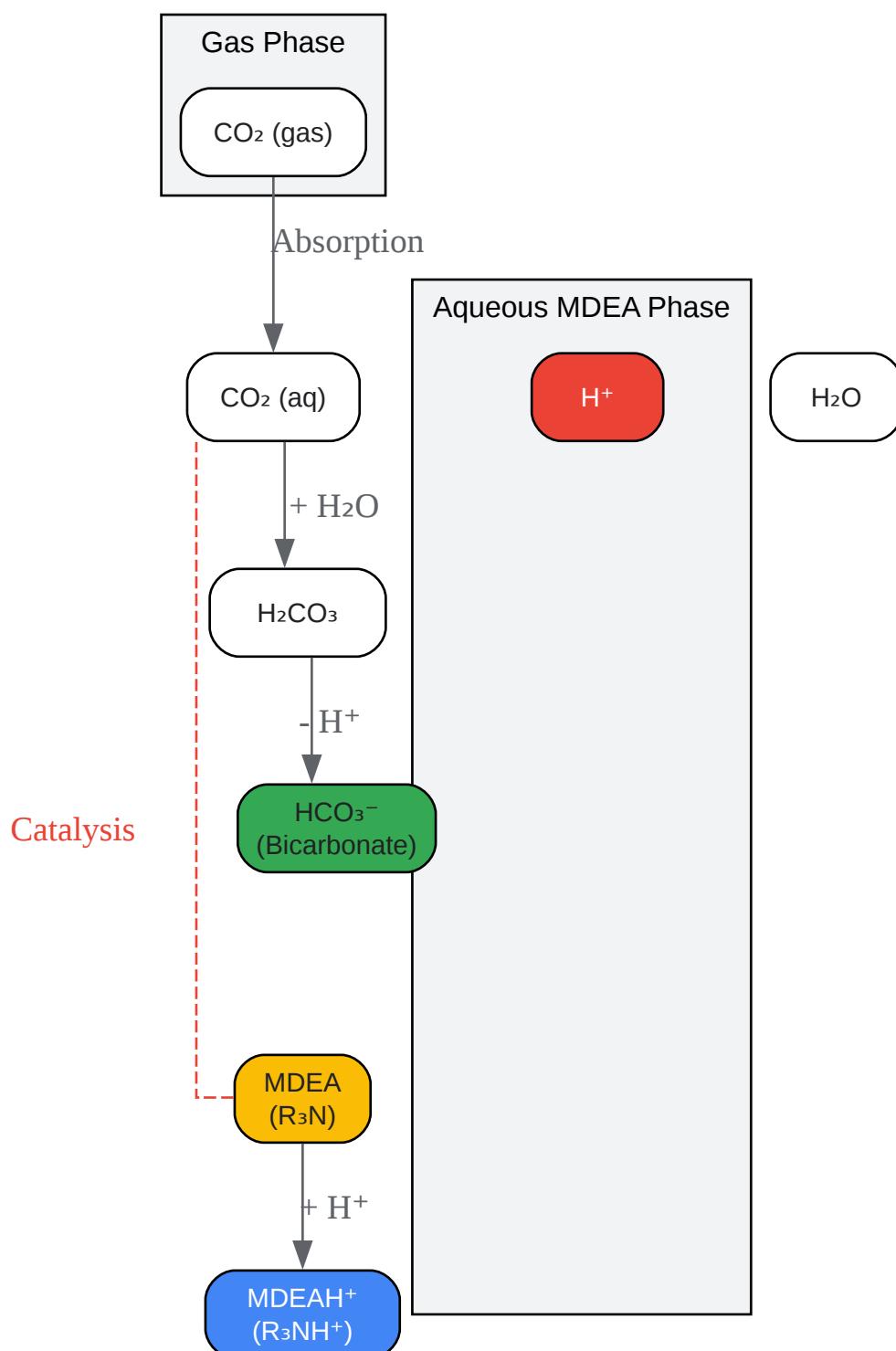
- Stripping column or heated flask with a condenser
- Heating mantle or reboiler
- CO₂-rich MDEA solution
- Lean and rich solution storage tanks
- Analytical equipment for CO₂ loading measurement (as in Protocol 2)

Procedure:

- Rich Solvent Analysis: Determine the initial CO₂ loading of the rich MDEA solution using the method described in Protocol 2.
- Regeneration:
 - Transfer the rich solution to the stripping column or regeneration flask.
 - Heat the solution to the desired regeneration temperature (typically 100-140 °C).[2] The heat input breaks the chemical bonds, releasing the CO₂.[4]

- The released CO₂ and water vapor pass through a condenser to recover the water, and the pure CO₂ is vented or collected.
- Lean Solvent Analysis: After a set period of regeneration, cool the resulting "lean" solvent and measure its final CO₂ loading.
- Calculation of Regeneration Efficiency:
 - Regeneration Efficiency (%) = [(Rich Loading - Lean Loading) / Rich Loading] x 100
 - A higher efficiency indicates a more complete removal of CO₂ from the solvent. For MDEA+PZ blends, efficiencies up to 92.24% have been observed.[8]
- Energy Consumption: The heat duty of the reboiler can be measured to quantify the energy required for regeneration, typically expressed in MJ/kg of CO₂ released.[8]

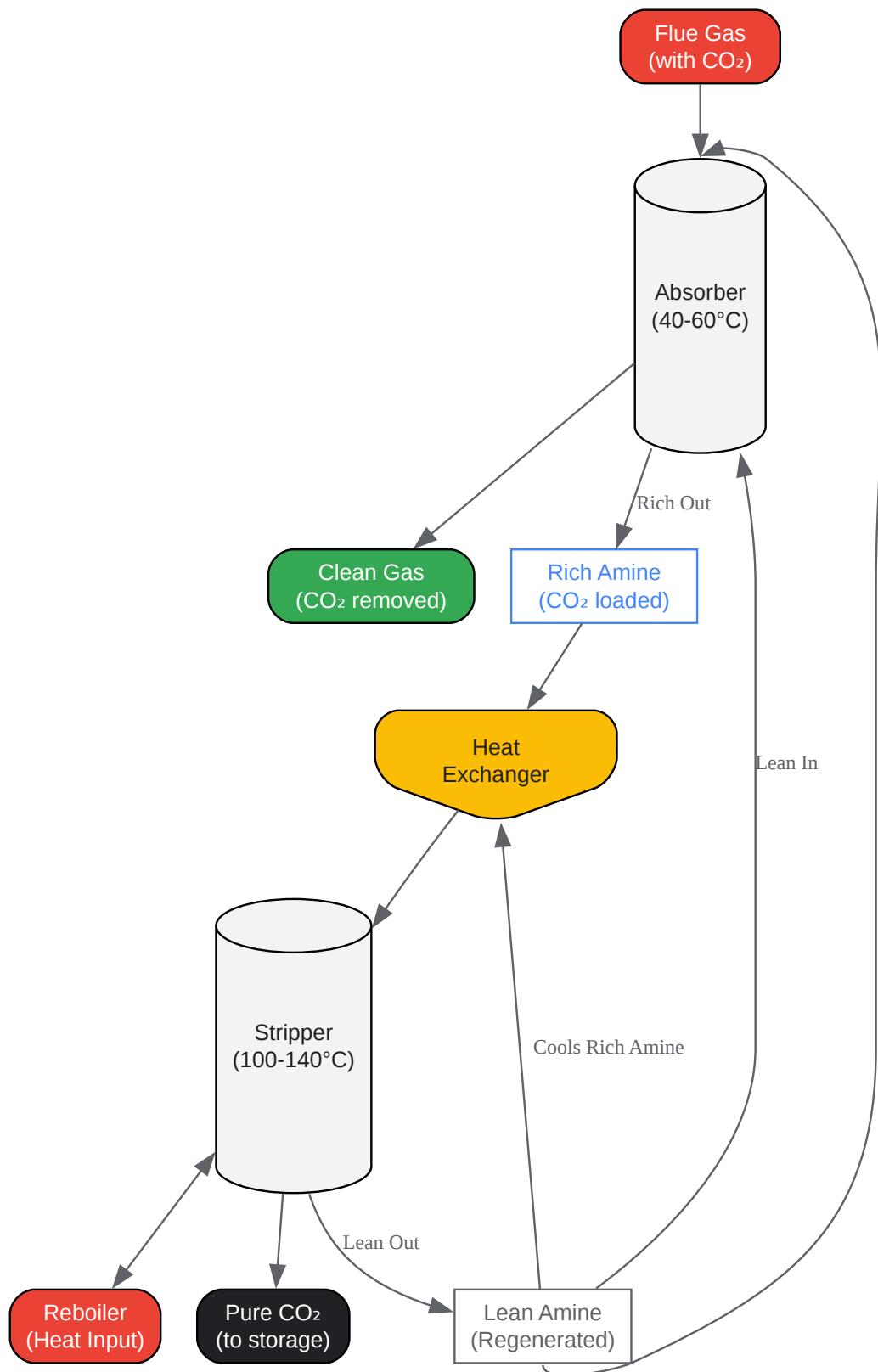
Visualizations



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Caption: Reaction mechanism of CO₂ absorption in aqueous MDEA solution.

Caption: Experimental workflow for CO₂ absorption kinetics measurement.

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Caption: Process flow diagram for CO₂ capture and regeneration.

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